

Proper Storage and Handling of GW806742X Hydrochloride: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GW806742X hydrochloride

Cat. No.: B10824379

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This document provides detailed guidelines and protocols for the proper storage, handling, and preparation of **GW806742X hydrochloride** in a laboratory setting. Adherence to these protocols is crucial for ensuring the compound's stability, and integrity, and for obtaining reliable and reproducible experimental results.

Compound Information

GW806742X is a potent inhibitor of the Mixed Lineage Kinase Domain-Like protein (MLKL), binding to its pseudokinase domain with a K_d of 9.3 μM .^{[1][2]} It also exhibits activity against VEGFR2 with an IC_{50} of 2 nM.^{[3][4][5]} By retarding MLKL membrane translocation, GW806742X effectively inhibits necroptosis.^{[2][3]}

Storage and Stability

Proper storage of **GW806742X hydrochloride** is critical to maintain its chemical integrity and biological activity. The compound is supplied as a solid powder and should be stored under the following conditions:

| Form | Storage Temperature | Shelf Life |
|--------------|---------------------|---------------|
| Solid Powder | -20°C | 3 years[1][2] |
| In Solvent | -80°C | 1 year[1][2] |
| -20°C | 1 month[2][3] | |

Note: It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can degrade the compound.[2][6]

Solubility

GW806742X hydrochloride is soluble in various organic solvents but has poor solubility in aqueous solutions.

| Solvent | Solubility |
|--|-----------------------------------|
| DMSO | 125 mg/mL (217.94 mM)[1] |
| 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline | 4 mg/mL (6.97 mM)[1] |
| 10% DMSO + 90% (20% SBE- β -CD in Saline) | \geq 2.08 mg/mL (3.63 mM)[6] |
| 10% DMSO + 90% Corn Oil | \geq 2.08 mg/mL (3.63 mM)[5][6] |
| Water | Insoluble[2] |
| Ethanol | Insoluble[2] |

Note: Sonication is recommended to aid in the dissolution of the compound in DMSO and in vivo formulations.[1] When preparing in vivo formulations, add the solvents sequentially and ensure the solution is clear before adding the next solvent.[1][6]

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **GW806742X hydrochloride** in DMSO for subsequent dilutions.

Materials:

- **GW806742X hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate the **GW806742X hydrochloride** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **GW806742X hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to the weighed powder).
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If necessary, sonicate the solution for 5-10 minutes to ensure complete dissolution.^[1]
- Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Preparation of In Vivo Formulation (Example)

Objective: To prepare a formulation of **GW806742X hydrochloride** suitable for in vivo administration.

Materials:

- **GW806742X hydrochloride** stock solution in DMSO (e.g., 40 mg/mL)
- PEG300
- Tween 80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes
- Calibrated pipettes

Protocol:

- To prepare a 1 mL working solution, start with 50 μ L of a 40 mg/mL **GW806742X hydrochloride** stock solution in DMSO.[\[2\]](#)
- Add 400 μ L of PEG300 to the DMSO solution and mix thoroughly until the solution is clear.[\[2\]](#)
- Add 50 μ L of Tween 80 to the mixture and mix until clear.[\[2\]](#)
- Add 500 μ L of saline to bring the final volume to 1 mL.[\[2\]](#)
- Mix the final solution thoroughly. This formulation should be prepared fresh and used immediately for optimal results.[\[2\]](#)

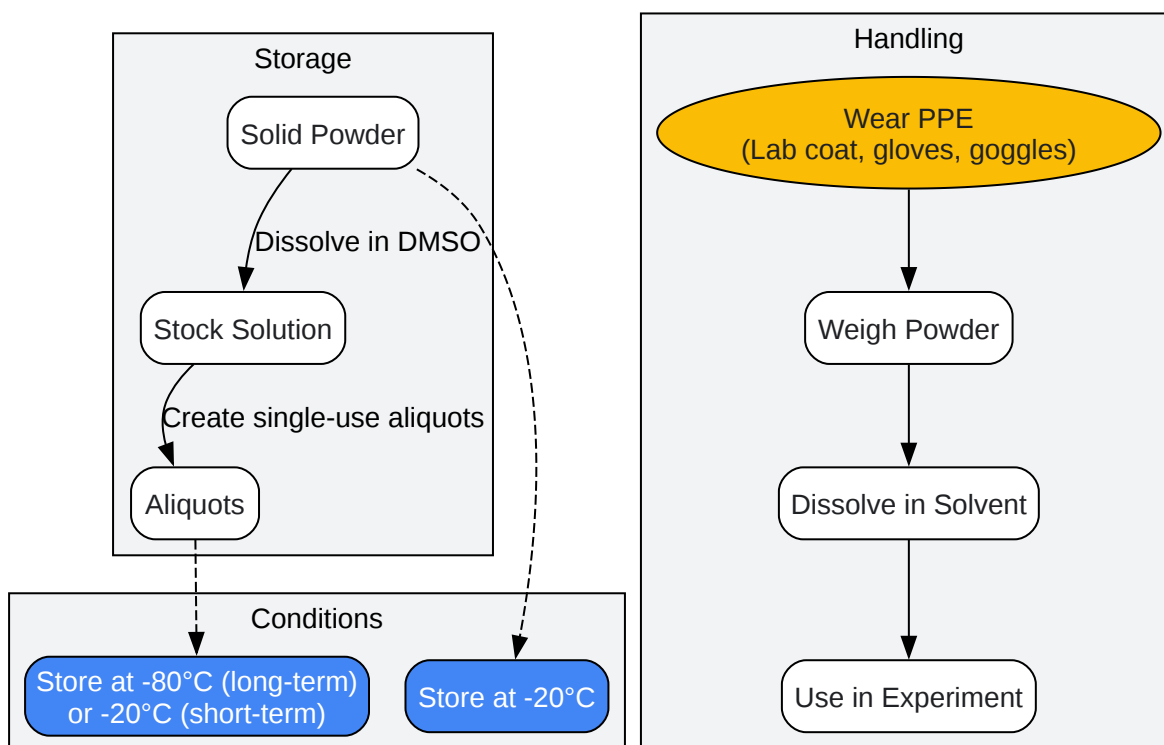
Safety and Handling

GW806742X hydrochloride should be handled by trained personnel in a laboratory setting. Standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times.

Handling Precautions:

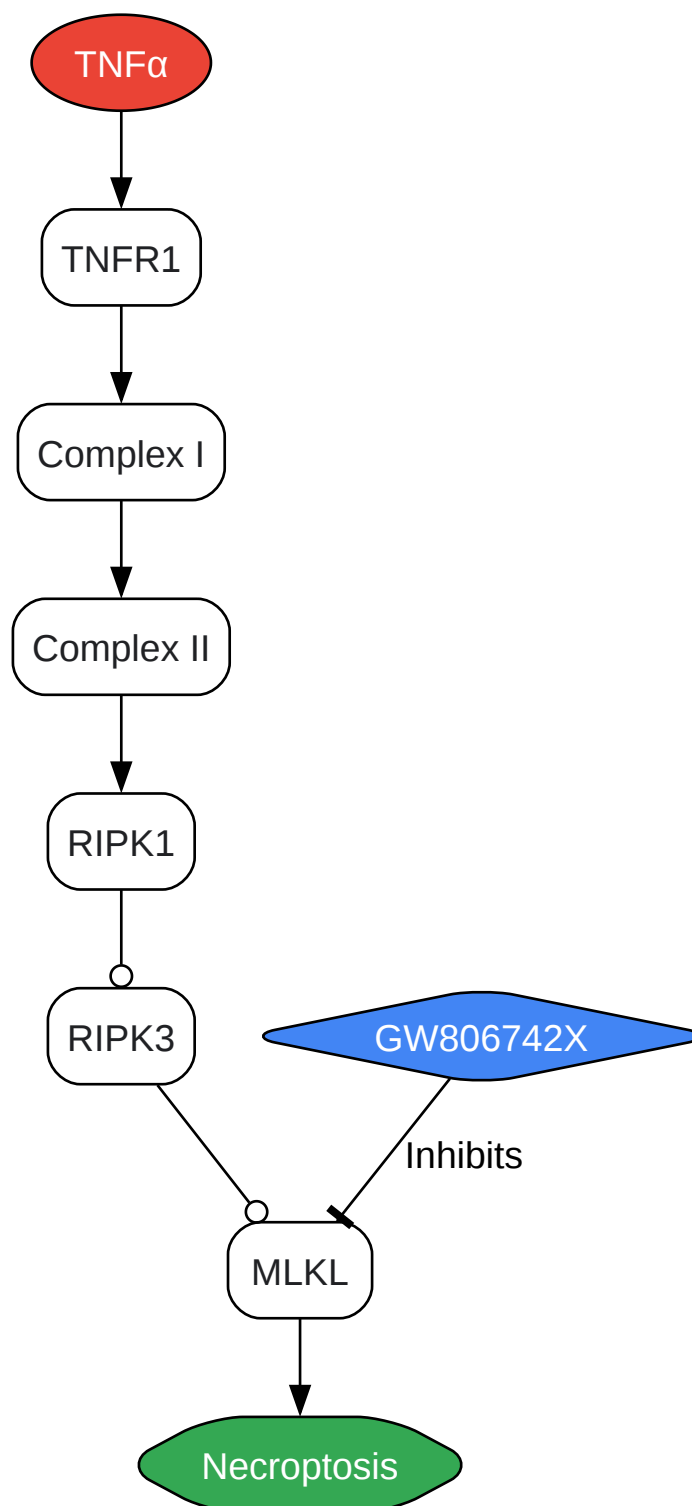
- Avoid inhalation of the powder.[7][8]
- Avoid contact with skin and eyes.[7][8]
- In case of contact, wash the affected area thoroughly with water.[9]
- Use in a well-ventilated area or under a chemical fume hood.[7]
- For detailed safety information, refer to the Safety Data Sheet (SDS).

Visual Diagrams



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Caption: Recommended workflow for the storage and handling of **GW806742X hydrochloride**.



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Caption: Simplified signaling pathway of necroptosis and the inhibitory action of GW806742X.

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